

# Proper Disposal Procedures for N 0861 (Demeton)

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## Compound of Interest

Compound Name: N 0861

Cat. No.: B1214406

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This document provides essential safety and logistical information for the handling and disposal of **N 0861**, identified as Demeton (mixed isomers). The following procedures are critical for ensuring the safety of laboratory personnel and the protection of the environment.

## Safety and Handling

Demeton is a highly toxic substance that can be fatal if swallowed, inhaled, or in contact with skin. It is also very toxic to aquatic organisms.<sup>[1]</sup> Personnel handling this chemical must be thoroughly trained and equipped with appropriate personal protective equipment (PPE).

### Key Hazards:

- **Acute Effects:** May cause effects on the nervous system, leading to cardiac disorders, convulsions, and respiratory failure.<sup>[1]</sup> Cholinesterase inhibition is a primary mechanism of toxicity.<sup>[1]</sup>
- **Delayed Effects:** Symptoms may be delayed.<sup>[1]</sup>
- **Environmental Hazard:** Very toxic to aquatic life.<sup>[1]</sup>

### Personal Protective Equipment (PPE):

- **Respiratory Protection:** Ventilation, local exhaust, or breathing protection is required.
- **Hand Protection:** Protective gloves are mandatory.

- **Eye Protection:** A face shield or eye protection in combination with breathing protection should be worn.
- **Skin Protection:** A chemical protection suit, including self-contained breathing apparatus, is necessary for handling spills.

## Quantitative Data Summary

Property	Value/Information
Physical State	Colorless liquid
Boiling Point	224 °C (435 °F)
Density	1.11 g/cm <sup>3</sup> at 25 °C (77 °F)
Air Contamination	A harmful contamination of the air will be reached rather slowly on evaporation at 20°C.
UN Hazard Class	6.1 (Toxic)
UN Subsidiary Risks	3 (Flammable liquid)
UN Packing Group	I (High danger)
Carcinogenicity	Not identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.

## Experimental Protocols

### Spill Response and Disposal:

In the event of a spill, the following steps must be taken immediately:

- **Evacuate:** Evacuate the danger area and consult an expert.
- **Containment:** Collect leaking and spilled liquid in sealable containers as far as possible.
- **Absorption:** Absorb the remaining liquid in sand or other inert absorbent material.
- **Collection:** Carefully collect the absorbed material and move it to a safe place.

- Decontamination: Rinse the area with water, but prevent runoff from entering the environment.
- Waste Disposal: Dispose of the collected waste in sealed containers as hazardous chemical waste. Do NOT allow this chemical to enter the environment.

## Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **N 0861** (Demeton).



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Caption: Workflow for the safe disposal of **N 0861** (Demeton).

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## References

- 1. ICSC:NENG0861 International Chemical Safety Cards (WHO/IPCS/ILO) | CDC/NIOSH [dnacih.com]
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